

Application Note: C22H24ClN5 Scaffolds for Targeted Protein Degradation

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Compound of Interest

Compound Name: C22H24ClN5

Cat. No.: B12215020

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Introduction & Chemical Biology

The molecular formula **C22H24ClN5** closely corresponds to the core scaffold of Dasatinib (C22H26ClN7O2S) and its des-hydroxyethyl/des-thiazole analogs used as "warheads" in Proteolysis Targeting Chimeras (PROTACs). In the context of TPD, this scaffold is the primary ligand for recruiting BCR-ABL (in CML) and SRC family kinases to an E3 ubiquitin ligase (typically Cereblon or VHL).

Unlike traditional inhibition (occupancy-driven), TPD using C22-scaffolds is event-driven. The molecule acts as a bridge, inducing the formation of a ternary complex (Target-PROTAC-E3), leading to poly-ubiquitination and subsequent proteasomal degradation of the target kinase.

Key Mechanistic Advantages

- **Overcoming Resistance:** Effective against kinase mutations (e.g., BCR-ABL mutations) that resist standard occupancy-based inhibitors.
- **Catalytic Turnover:** One PROTAC molecule can degrade multiple kinase molecules, requiring lower systemic concentrations than traditional inhibitors.

- **Scaffold Selectivity:** The **C22H24CIN5** core binds the ATP-binding pocket in the active conformation (DFG-in), providing high affinity for ABL/SRC.

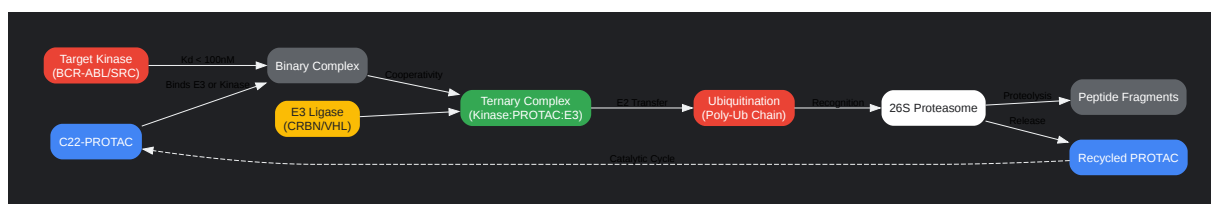
Structural Design Logic

To convert the **C22H24CIN5** warhead into a degrader, a linker must be attached at a solvent-exposed region to avoid disrupting the kinase binding interface.

- **Attachment Point:** The piperazine tail (specifically the nitrogen) is the standard vector for linker attachment.
- **Linker Chemistry:** Alkyl or PEG chains (PEG2-PEG4) are optimal to span the gap between the kinase and the E3 ligase without inducing steric clashes.

Mechanism of Action (Visualized)

The following diagram illustrates the catalytic cycle of a **C22H24CIN5**-based PROTAC, from binary binding to proteasomal degradation.



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Caption: The catalytic cycle of **C22H24CIN5**-mediated targeted protein degradation. The PROTAC recruits the E3 ligase to the target kinase, inducing ubiquitination and degradation while the PROTAC is recycled.

Experimental Protocols

Protocol A: Chemical Conjugation (Warhead to Linker)

Objective: Synthesize a functional PROTAC by linking the **C22H24CIN5** warhead to a Cereblon ligand (Pomalidomide derivative).

Reagents:

- **C22H24CIN5** Warhead (piperazine-free base).
- Linker-E3 Ligand: Pomalidomide-PEG3-COOH.
- Coupling Agents: HATU, DIPEA.
- Solvent: Anhydrous DMF.

Procedure:

- Activation: Dissolve Pomalidomide-PEG3-COOH (1.0 eq) in anhydrous DMF (0.1 M). Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir at room temperature (RT) for 15 minutes to activate the carboxylic acid.
- Conjugation: Add the **C22H24CIN5** warhead (1.0 eq) to the reaction mixture.
- Reaction: Stir at RT for 4–6 hours under nitrogen atmosphere. Monitor by LC-MS for the formation of the product (Mass = Warhead + Linker - H₂O).
- Workup: Dilute with ethyl acetate, wash with water (3x) and brine (1x). Dry over Na₂SO₄.
- Purification: Purify via preparative HPLC (Water/Acetonitrile gradient with 0.1% Formic Acid). Lyophilize to obtain the final PROTAC powder.

Protocol B: Cellular Degradation Assay (Western Blot)

Objective: Determine the DC₅₀ (concentration required for 50% degradation) of the synthesized PROTAC in K562 cells (BCR-ABL driven).

Workflow Logic: We must distinguish between inhibition (signaling reduction) and degradation (protein loss). A "Hook Effect" control is mandatory to validate the mechanism.

Steps:

- Seeding: Seed K562 cells at 0.5×10^6 cells/mL in 6-well plates.
- Treatment: Treat cells with the PROTAC at increasing concentrations (e.g., 0.1 nM, 1 nM, 10 nM, 100 nM, 1 μ M, 10 μ M) for 16 hours.
 - Control 1: DMSO (Vehicle).[\[1\]](#)
 - Control 2: Dasatinib (Parent inhibitor) alone (to show stabilization/inhibition without degradation).
 - Control 3 (Rescue): Pre-treat with 10 μ M MG132 (Proteasome inhibitor) for 2 hours prior to PROTAC addition.
- Lysis: Harvest cells, wash with PBS, and lyse in RIPA buffer + Protease/Phosphatase inhibitors.
- Blotting: Perform SDS-PAGE and transfer to nitrocellulose.
- Detection:
 - Primary Ab: Anti-c-ABL (detects BCR-ABL fusion).
 - Loading Control: Anti-GAPDH or Anti-Vinculin.
- Analysis: Quantify band intensity using ImageJ. Plot degradation % vs. log[Concentration].

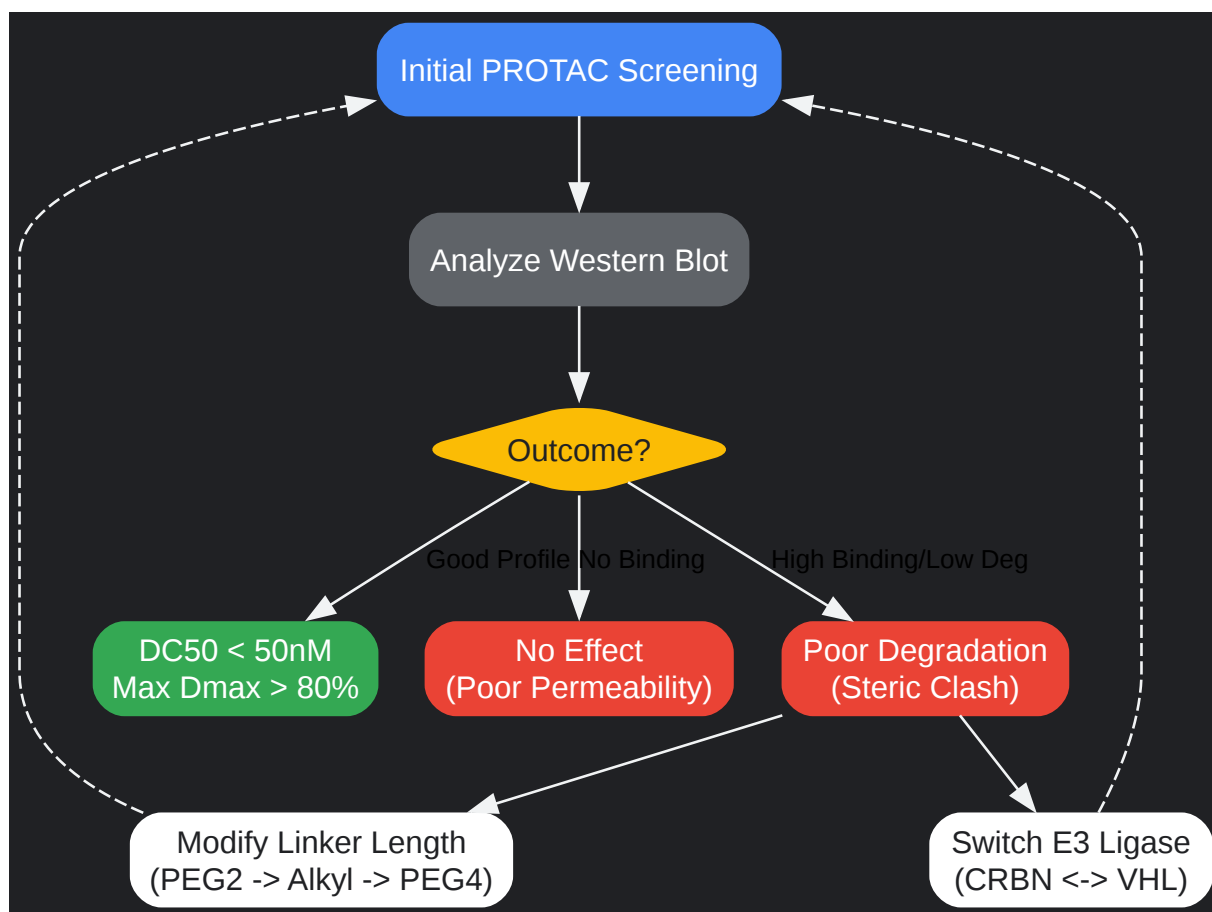
Data Interpretation Table:

Observation	Interpretation	Action
Band loss at 10-100 nM	Successful degradation (Potent DC50).	Proceed to in vivo PK studies.
Band returns at >1 μ M	Hook Effect (Binary complex formation dominates).	Validates PROTAC mechanism (ternary complex dependent).
No band loss, p-CrkL reduced	Inhibition only (Warhead binds, but no degradation).	Change linker length or E3 ligase ligand.
No degradation with MG132	Proteasome-dependent mechanism confirmed.	Validates TPD pathway.

Troubleshooting & Optimization (The "Hook Effect")

One of the most common failures in C22-based PROTAC design is the "Hook Effect," where high concentrations of PROTAC saturate both the E3 ligase and the Target Kinase individually, preventing them from meeting in a ternary complex.

Optimization Workflow:



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Caption: Iterative optimization cycle for **C22H24CIN5** PROTACs. Linker length and E3 ligase selection are the primary variables to tune ternary complex stability.

References

- Lai, A. C., et al. (2016). "Modular PROTAC Design for the Degradation of Oncogenic BCR-ABL." *Angewandte Chemie International Edition*. [Link](#)
- Jiang, B., et al. (2019). "Discovery of SIAIS178 as an Effective BCR-ABL Degradation by Recruiting Von Hippel–Lindau (VHL) E3 Ubiquitin Ligase." *Journal of Medicinal Chemistry*. [Link](#)
- Bekes, M., Langley, D. R., & Crews, C. M. (2022). "PROTAC targeted protein degraders: the past is prologue." *Nature Reviews Drug Discovery*. [Link](#)

- PubChem Compound Summary. "Dasatinib (C₂₂H₂₆ClN₇O₂S) and related scaffolds." National Library of Medicine. [Link](#)

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Sources

- 1. EP2532662B1 - Synthesis process of dasatinib and intermediate thereof - Google Patents [patents.google.com]
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